

Technical Support Center: UV-123 Application & Compatibility Guide[1]

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Compound of Interest

Compound Name: UV-123
CAS No.: 122586-52-1
Cat. No.: B570858

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Role: Senior Application Scientist Subject: Preventing Adverse Reactions of **UV-123** (NOR HALS) in Formulation Reference Code: TSC-UV123-OP[1]

Introduction: The Chemistry of Conflict

Welcome to the technical support hub for **UV-123** (Chemical ID: Bis(1-octyloxy-2,2,6,6-tetramethyl-4-piperidyl) sebacate).[1][2]

As researchers, you likely selected **UV-123** because it is an amino-ether (N-OR) Hindered Amine Light Stabilizer (HALS).[1] Unlike standard HALS (which are secondary or tertiary amines), **UV-123** possesses an alkoxyamine functionality that significantly reduces its basicity (

vs.

for standard HALS).[1]

Why this matters: Standard HALS act as strong bases, neutralizing acidic catalysts (blocking cure in coatings) or reacting with thioethers to form inactive salts. **UV-123** is designed to circumvent these issues. However, "low basicity" does not mean "inert." Adverse reactions still occur if specific formulation rules are violated.

This guide addresses the three most common failure modes: Antagonistic Deactivation, Discoloration (Pinking), and Migration/Bloom.

Mechanism of Action & Interference

To troubleshoot, one must understand the cycle. **UV-123** operates via the Denisov Cycle, trapping carbon-centered radicals (

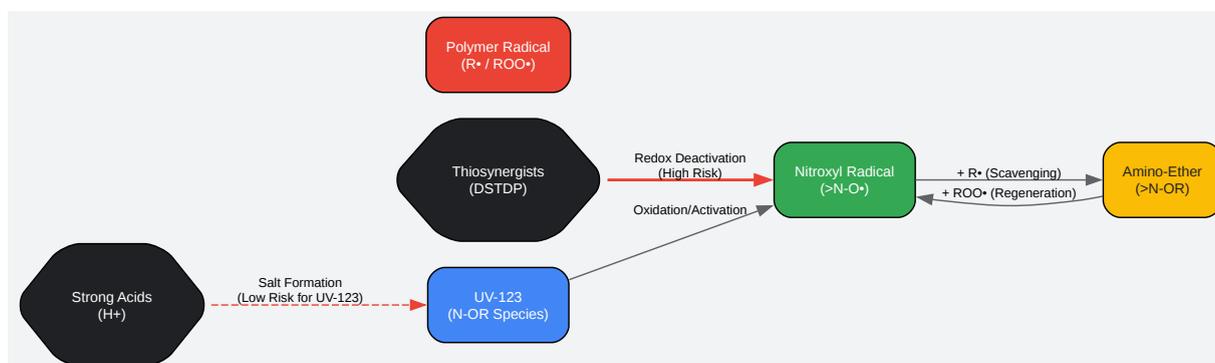
) and peroxy radicals (

).[1]

The Vulnerability Point

While the N-OR group prevents acid-base salt formation, the cycle can still be interrupted by high-valence transition metals or excessive sulfur, which decompose the regenerative nitroxyl radical (

).[1]



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Figure 1: The Denisov Cycle showing where **UV-123** offers protection (Acid resistance) versus where it remains vulnerable (Sulfur antagonism).[1]

Troubleshooting Guides

Issue A: "Pinking" or Yellowing in Formulation

Symptom: The formulation turns pink or yellow upon curing or gas exposure (NO_x). Root

Cause: This is rarely **UV-123** reacting directly.[1] It is usually the Phenolic Antioxidant (AO) oxidizing into a quinone structure.[3] However, HALS can sometimes accelerate this if the pH shifts.

Factor	Mechanism	Corrective Action
Phenolic AO	Over-oxidation of BHT or similar phenols by NO _x gases (Gas Fading).[1]	Replace Phenol: Switch to a phosphite-based secondary antioxidant or a hydroxylamine (phenol-free) system.[1]
Titanium Dioxide	TiO ₂ can catalyze the oxidation of phenols, creating pink chromophores.[3]	Grade Selection: Use a silica/alumina-coated TiO ₂ grade to reduce surface reactivity.[1]
UV-123 Interaction	While UV-123 is low-basic, trace alkalinity can still promote quinone formation in sensitive phenols.[1]	Acid Scavenger: Ensure Zinc Stearate or Calcium Stearate is present to buffer the system.[4]

Issue B: Loss of Cure (Coatings/Adhesives)

Symptom: Acid-catalyzed systems (e.g., melamine co-crosslinked acrylics) fail to cure or

remain tacky.[1] Root Cause: Although **UV-123** is an amino-ether, high concentrations (>2%) or specific strong acids (pKa < 1) can still result in weak complexation.[1]

- Diagnostic Step: Measure film hardness (Pendulum or Pencil Hardness) with and without **UV-123**.[1]
- Solution:
 - Encapsulation: Add **UV-123** in the final let-down stage, not the grind phase.[1]
 - Dosage Check: Do not exceed 1.5% w/w on resin solids unless strictly necessary.

- Catalyst Boost: Increase the acid catalyst (e.g., p-TSA) by 10-15% to compensate for minor scavenging.[1]

Issue C: Antagonism with Thiosynergists

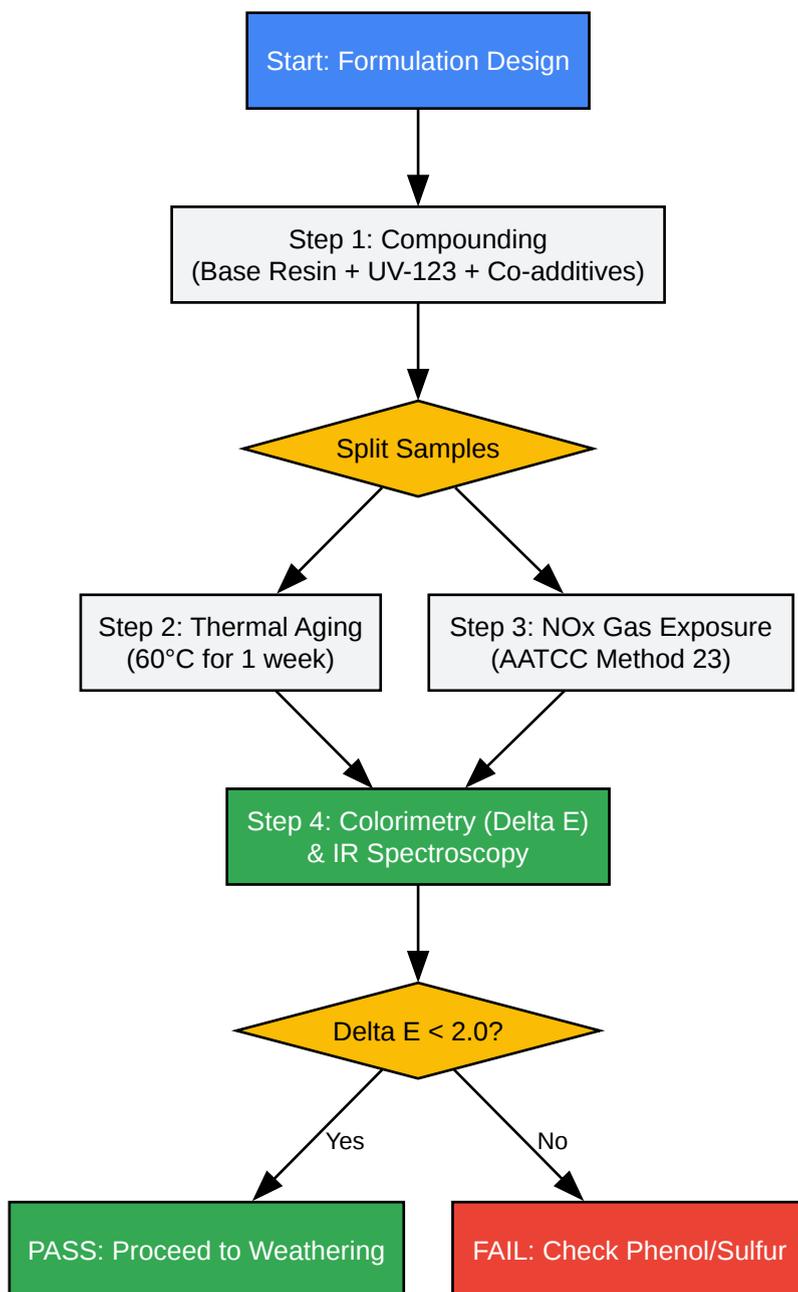
Symptom: UV stability is worse than the control sample. Root Cause: Sulfur-based antioxidants (like DSTDP) decompose hydroperoxides but also destroy the nitroxyl radicals required for **UV-123** to work.[1]

- Solution: Eliminate Thiosynergists. **UV-123** performs best when paired with high-molecular-weight Phosphites (e.g., Phosphite 168) rather than Sulfur compounds.[1]

Experimental Protocol: Compatibility Stress Test

Objective: Validate **UV-123** compatibility with the host matrix and co-additives before full-scale production.

Workflow Diagram:



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Figure 2: Accelerated compatibility screening protocol to detect pinking or precipitation early.

Detailed Steps:

- Preparation: Prepare films/plaques with **UV-123** (1.0%) and the target antioxidant package.

[1]

- Thermal Aging: Place samples in a forced-air oven at 60°C for 168 hours. This accelerates migration and incompatibility (blooming).
- Gas Fading (Crucial): Expose samples to NOx gases (burnt gas fumes) per AATCC Test Method 23. This specifically triggers the "pinking" reaction between HALS and Phenols.
- Analysis:
 - Visual: Check for surface bloom (white powder) or discoloration.^[1]
 - FTIR: Monitor the carbonyl index (1720 cm⁻¹) to ensure no premature degradation occurred during processing.

Frequently Asked Questions (FAQs)

Q: Can I use **UV-123** in waterborne coatings? A: Pure **UV-123** is hydrophobic.^[1] For waterborne systems, you must use a pre-emulsified version (often designated with suffixes like "-DW") or use high-shear dispersion techniques with co-solvents (e.g., Butyl Glycol) to incorporate it into the resin micelles.^[1] Direct addition will cause cratering.

Q: Why is my clear coat hazy after adding **UV-123**? A: This indicates solubility incompatibility.^[1] **UV-123** is highly soluble in aromatics and esters but has limited solubility in aliphatic alcohols.^[1] If your solvent blend is too polar, the HALS will phase separate. Adjust your solvent balance toward esters (e.g., Butyl Acetate).

Q: Is **UV-123** FDA approved for food contact? A: Specific grades of amino-ether HALS have FDA clearances (e.g., FCN listings) for specific polymer types and conditions of use.^[1] Always verify the specific regulatory datasheet (RDS) of the exact commercial grade you are purchasing, as "**UV-123**" is a chemical identity, not a regulatory clearance certificate.

References

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- Gijssman, P. (2008). Review on the mechanism of action of Hindered Amine Light Stabilizers. Polymer Degradation and Stability.^{[3][4][5][6][7][8]} (Contextual grounding on Denisov Cycle).

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